

Essential Safety and Operational Guide for Handling Dibromofluoromethane

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Compound of Interest

Compound Name: *Dibromofluoromethane*

Cat. No.: *B117605*

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Dibromofluoromethane**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Quantitative Data

Dibromofluoromethane is a chemical that requires careful handling due to its potential health hazards.^[1] It is classified as acutely toxic if swallowed or inhaled.^[1]

Physical and Chemical Properties

Property	Value
Chemical Formula	CHBr ₂ F
CAS Number	1868-53-7
Molar Mass	192.83 g/mol
Boiling Point	64-65 °C
Melting Point	-78°C ^[2]
Appearance	Liquid ^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Dibromofluoromethane** to prevent skin and eye contact, as well as inhalation.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#) A face shield should also be used to protect against splashes.[\[3\]](#)
- Skin and Body Protection: Wear fire/flame resistant and impervious clothing.[\[2\]](#) A chemically resistant lab coat over long-sleeved clothing and long pants is essential. For situations with a high risk of splashing, a chemical-resistant apron or coveralls should be worn.[\[4\]](#) Closed-toe shoes are mandatory.[\[4\]](#)
- Hand Protection: Wear chemically resistant gloves.[\[4\]](#) Gloves must be inspected prior to use. Wash and dry hands after handling.[\[2\]](#)
- Respiratory Protection: All handling should be conducted in a certified chemical fume hood. [\[4\]](#) If there is a risk of exceeding exposure limits or if irritation is experienced, use a full-face respirator with an appropriate cartridge.[\[2\]](#)

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all safety precautions have been read and understood. [\[4\]](#) Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Handling: Avoid contact with skin and eyes.[\[2\]](#) Avoid the formation of dust and aerosols.[\[2\]](#) Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) Keep the container upright to prevent leakage.[\[3\]](#)

Disposal Plan:

The disposal of **Dibromofluoromethane** must be conducted by a licensed and qualified hazardous waste management company.[\[1\]](#)

- Waste Collection: Collect all **Dibromofluoromethane** waste, including contaminated materials, in a dedicated, clearly labeled, and compatible waste container for "Halogenated Solvents."[\[5\]](#)
- Storage of Waste: Store the waste container in a designated satellite accumulation area within the laboratory, placed in secondary containment to prevent spills.[\[5\]](#) Keep the container tightly sealed when not in use and store it in a well-ventilated area.[\[5\]](#)
- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by an approved hazardous waste vendor.[\[1\]](#)
- Decontamination of Empty Containers: Triple-rinse empty containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

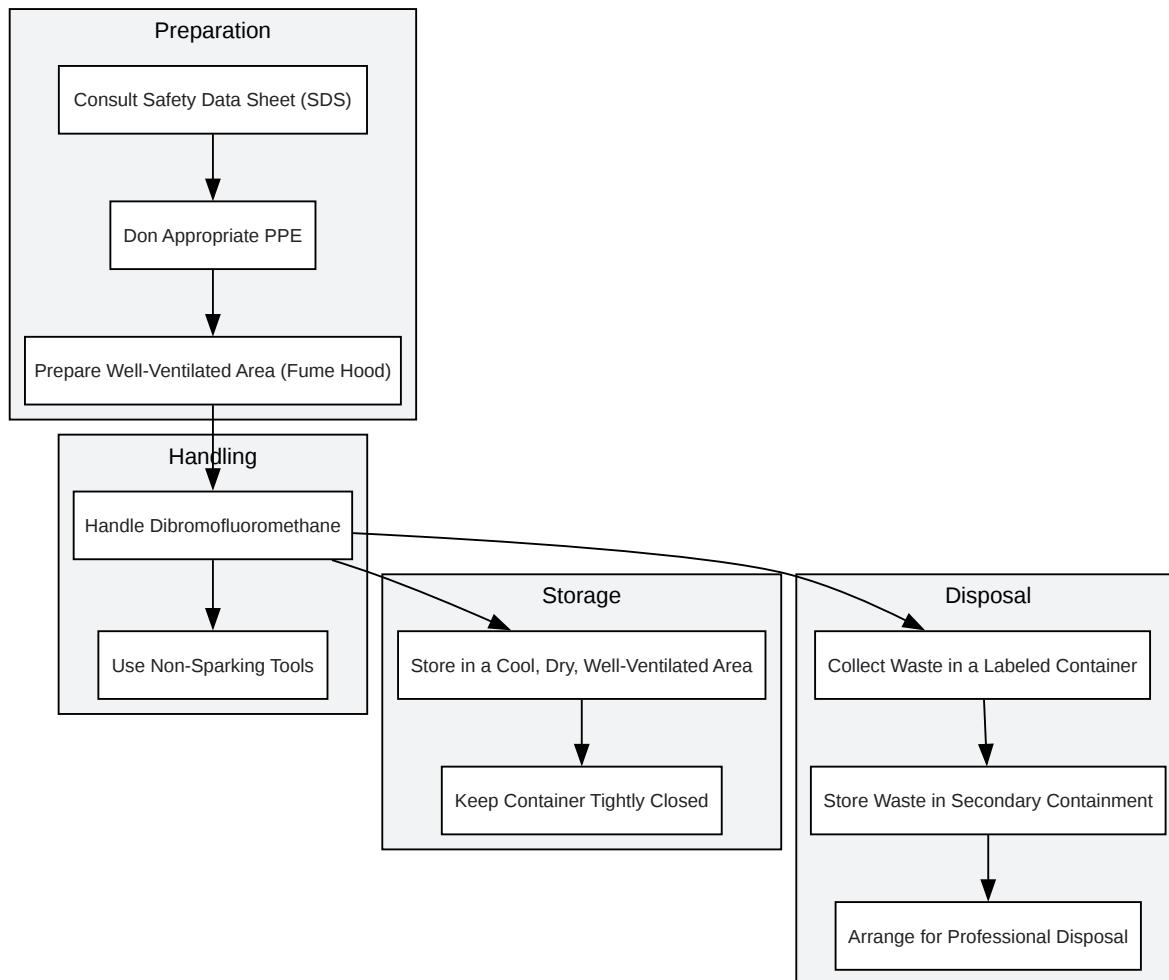
- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- Following Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water and consult a doctor.[\[2\]](#)
- Following Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[2\]](#)

Spill Management:

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill.[\[2\]](#)
- Ventilate: Ensure adequate ventilation.[\[2\]](#)
- Containment: For a small spill, use an inert absorbent material (e.g., sand, vermiculite) to soak up the product.[\[5\]](#)[\[6\]](#)

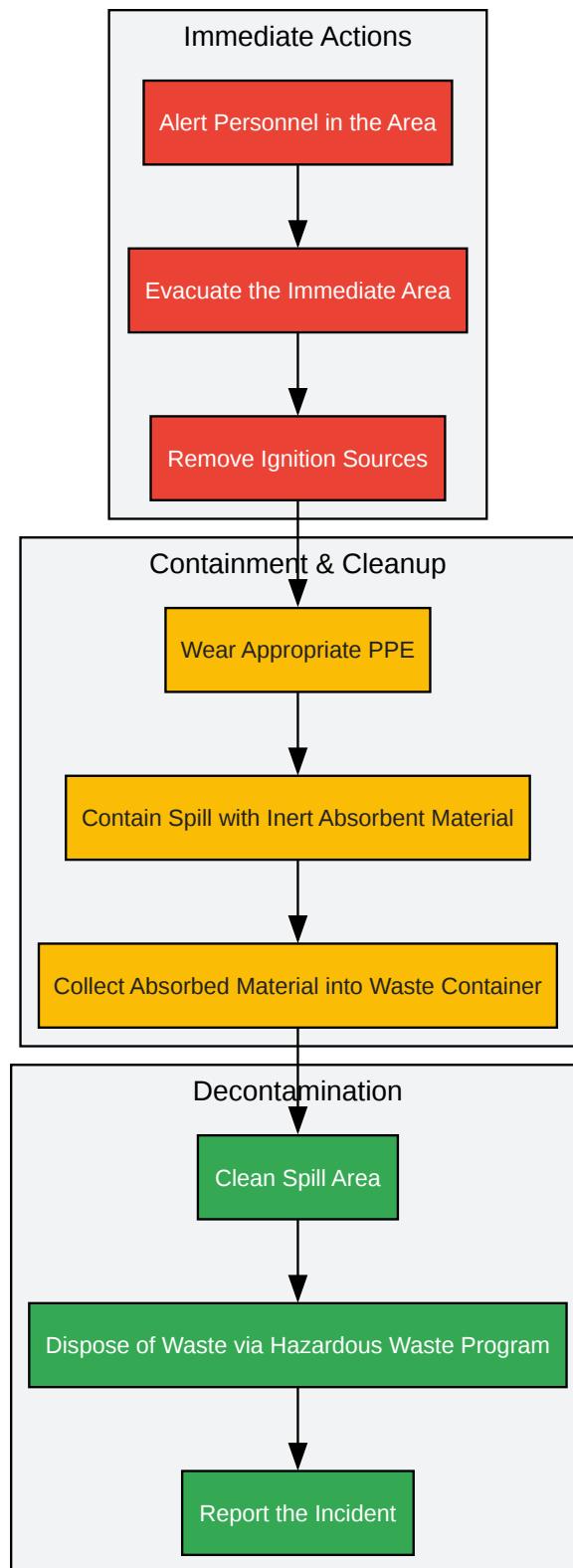
- Collection: Collect the absorbed material and place it into a designated hazardous waste container for disposal.[5]
- Clean-up: Clean the spill area thoroughly.[5]

Visual Workflow Diagrams



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Caption: Workflow for Handling **Dibromofluoromethane**.



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Caption: Emergency Response for **Dibromofluoromethane** Spill.

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